

# Essential Safety and Operational Guide for 2-(2-Bromoethyl)thiophene

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## Compound of Interest

Compound Name: 2-(2-Bromoethyl)thiophene

Cat. No.: B149277

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This document provides critical safety protocols and detailed operational procedures for the handling of **2-(2-Bromoethyl)thiophene** (CAS No. 26478-16-0). Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental risk. This substance is a flammable liquid and vapor, is fatal if swallowed, and causes serious eye damage.<sup>[1]</sup> It is imperative that all personnel handling this chemical are thoroughly familiar with its hazards and the procedures outlined below.

## Hazard Identification and Chemical Properties

A summary of the key hazards and physical properties of **2-(2-Bromoethyl)thiophene** is provided below.

Property	Value	Reference
Molecular Formula	C6H7BrS	[2]
Molecular Weight	191.09 g/mol	[2]
Appearance	Light yellow liquid	[1]
Odor	Stench	[1][3]
Boiling Point	149 - 151 °C (300 - 304 °F)	[1]
Density	1.684 g/mL at 25 °C (77 °F)	[1]
Flash Point	Flammable liquid and vapor (Category 3)	[1][3]

GHS Hazard Statements	Classification
H226	Flammable liquid and vapor
H300	Fatal if swallowed
H318	Causes serious eye damage
H315	Causes skin irritation
H335	May cause respiratory irritation

(Data sourced from Sigma-Aldrich Safety Data Sheet and PubChem)[1][2]

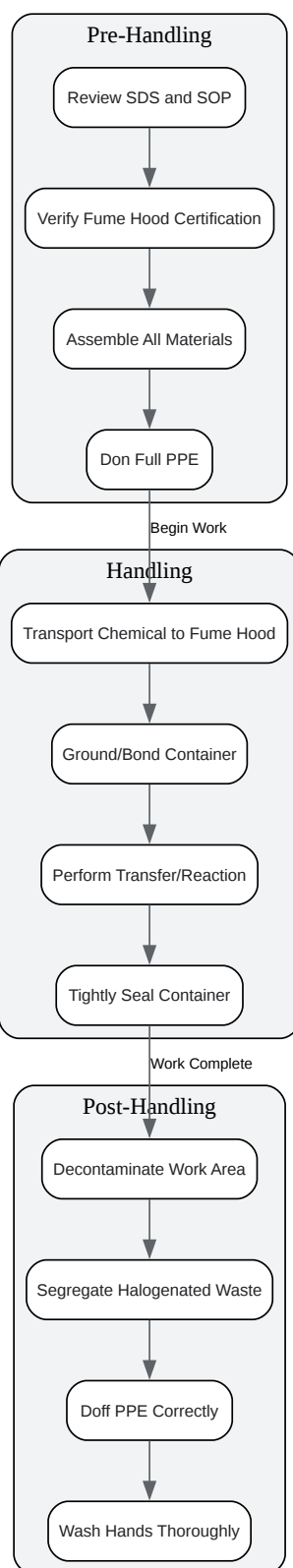
## Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical lines of defense against exposure. The following PPE is mandatory when handling **2-(2-Bromoethyl)thiophene**.

PPE Category	Specification	Rationale and Guidance
Hand Protection	Viton® or Norfoil® gloves. A double-gloving approach, with a heavier weight Nitrile glove worn over the primary glove, can improve dexterity.	Standard nitrile gloves provide poor resistance to halogenated and aromatic hydrocarbons.[1] [4] Viton® is recommended for chlorinated and aromatic solvents.[1] Norfoil® gloves are advised for highly toxic materials.[1]
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that can cause serious eye damage.[1]
Skin and Body Protection	Flame-retardant and antistatic protective clothing. A chemically resistant apron (e.g., PVC) should be worn over the lab coat.	Standard lab coats do not offer sufficient protection. Flame-retardant clothing is necessary due to the flammability of the compound.[1]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor/acid gas cartridge.	Required when vapors or aerosols may be generated, such as during transfers or if working outside of a certified chemical fume hood.[1] Multi-gas cartridges are effective against organic vapors.[5]

## Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the procedural steps for safely handling **2-(2-Bromoethyl)thiophene** from receipt to disposal.



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Caption: Workflow for handling **2-(2-Bromoethyl)thiophene**.

## Experimental Protocol:

- Preparation and Planning:
  - Thoroughly review the Safety Data Sheet (SDS) and this Standard Operating Procedure (SOP).[\[6\]](#)
  - Ensure a certified chemical fume hood is used for all operations.[\[3\]](#)
  - Verify that an eyewash station and safety shower are accessible and unobstructed.[\[3\]](#)
  - Assemble all necessary equipment (glassware, reagents, spill kit, waste containers) inside the fume hood before introducing the chemical.[\[6\]](#)
  - Don all required PPE as specified in the table above.
- Reagent Handling and Reaction Setup:
  - Transport the sealed container of **2-(2-Bromoethyl)thiophene** in a secondary, chemically resistant container.
  - Inside the fume hood, ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)[\[3\]](#)
  - Use only non-sparking tools for opening and handling.[\[1\]](#)[\[3\]](#)
  - Carefully perform all transfers, measurements, and reactions within the fume hood to minimize vapor exposure.
  - Keep the container tightly closed when not in use.[\[1\]](#)
- Storage:
  - Store the chemical in a tightly closed container in a dry, well-ventilated, and locked area.[\[1\]](#)
  - Keep it in a designated flammable liquids cabinet, away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and bases.[\[1\]](#)[\[3\]](#)

## Spill and Exposure Procedures

Immediate and appropriate action is critical in the event of a spill or exposure.

Scenario	Immediate Action
Minor Spill (in fume hood)	1. Alert others in the vicinity. 2. Absorb the spill with an inert, non-combustible absorbent material (e.g., Chemizorb®). 3. Collect the contaminated absorbent into a sealed, labeled container for hazardous waste disposal. <sup>[1]</sup> 4. Decontaminate the area with a suitable solvent.
Major Spill (outside fume hood)	1. Evacuate the immediate area and alert personnel to evacuate. 2. If safe to do so, remove all ignition sources. 3. Close the laboratory doors and prevent entry. 4. Contact the institution's Environmental Health and Safety (EHS) department immediately.
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. <sup>[3]</sup> 2. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <sup>[3]</sup> 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention from an ophthalmologist. <sup>[1]</sup>
Inhalation	1. Move the individual to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek immediate medical attention.
Ingestion	1. DO NOT induce vomiting. 2. If the person is conscious, give two glasses of water to drink. 3. Seek immediate medical attention. <sup>[1]</sup>

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection:

- Halogenated Organic Waste: **2-(2-Bromoethyl)thiophene** and any materials contaminated with it must be disposed of as halogenated organic waste.<sup>[7]</sup>
- Separate Waste Streams: Never mix halogenated waste with non-halogenated organic waste.<sup>[8][9]</sup> This is critical as different disposal methods are used, and cross-contamination increases disposal costs and environmental impact.<sup>[9]</sup>
- Waste Containers:
  - Use designated, clearly labeled, and leak-proof containers with screw-top caps for halogenated liquid waste.<sup>[9]</sup>
  - Solid waste (contaminated gloves, absorbent pads, etc.) should be collected in a separate, sealed, and clearly labeled container.
- Labeling: Label waste containers with "Hazardous Waste," the full chemical name "**2-(2-Bromoethyl)thiophene**," and any other components in the waste stream.<sup>[2]</sup> Do not use abbreviations.

### Disposal Procedure:

- All chemical waste must be disposed of through your institution's EHS department or a licensed hazardous waste disposal contractor.<sup>[1]</sup>
- Do not dispose of this chemical down the drain or in regular trash.<sup>[1]</sup>
- Leave chemicals in their original containers for disposal where possible. Do not mix with other waste.<sup>[1]</sup>
- Handle uncleaned empty containers as you would the product itself.<sup>[1]</sup>

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